

# Standard Operating Procedure: Disposal of SA-152 Waste

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Disclaimer: "SA-152" is not a universally recognized chemical identifier. The following document presents a template for safe disposal procedures for a hypothetical hazardous laboratory substance. For any specific chemical, you must consult the manufacturer-provided Safety Data Sheet (SDS) as the primary and authoritative source of information. These guidelines are based on general best practices for hazardous waste management in a research setting.

# Pre-Disposal Hazard Assessment and Waste Segregation

Proper disposal begins with correctly identifying and segregating the waste stream at the point of generation. All waste must be treated as hazardous. Do not dispose of **SA-152** or its empty containers in the regular trash or via sink disposal.[1][2] The first rinse of any container that held **SA-152** must be collected and disposed of as hazardous waste.[1]

#### **Waste Characterization**

All personnel generating **SA-152** waste must classify it according to the table below. Never mix incompatible waste streams.[1]

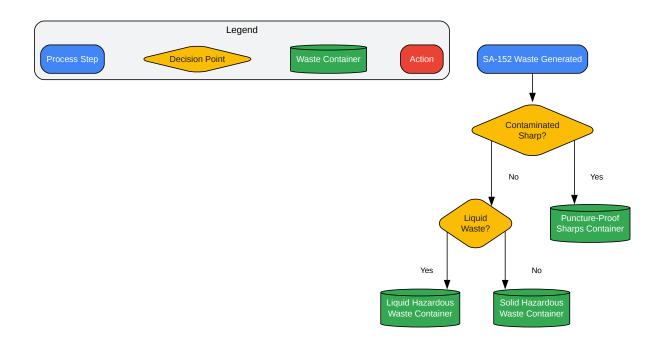


Waste Category	Description	Examples
Bulk SA-152	Unused or expired pure SA- 152 in its original container.	Original reagent bottle of SA- 152.
Solid Waste	Solid materials contaminated with SA-152.	Contaminated gloves, bench paper, weigh boats, gels.
Liquid Waste	Aqueous and organic solutions containing SA-152.	Reaction mixtures, instrument effluent, collected rinsate.
Contaminated Sharps	Needles, scalpels, or glass items contaminated with SA-152.	Syringes used to transfer SA- 152, broken contaminated vials.

## **Waste Segregation Workflow**

The following workflow must be used to determine the correct waste container for each item.





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SA-152 Waste Segregation Decision Workflow

# **Required Personal Protective Equipment (PPE)**

The following PPE is mandatory when handling any form of SA-152 waste.

PPE Item	Specification
Eye Protection	Chemical safety goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile).
Body Protection	Standard lab coat.



## **Step-by-Step Disposal Protocol**

Follow these steps to ensure safe and compliant collection, storage, and disposal of **SA-152** waste.

#### **Step 1: Select the Correct Waste Container**

Select a container that is sturdy, leak-proof, and chemically compatible with **SA-152**.[1] Whenever possible, use the original container for bulk waste collection.[3] For liquid waste, always use secondary containment (e.g., a plastic tub) to prevent spills.[1]

Waste Type	Primary Container	Secondary Containment
Liquid	Sealable, chemical-resistant plastic carboy.	Plastic tub or bin.
Solid	Lined, sealable pail or drum.	Not required.
Sharps	Puncture-proof, sealable sharps container.	Not required.

#### **Step 2: Label the Container**

As soon as the first drop of waste is added, the container must be labeled with a completed Hazardous Waste Label.[3] The label must include:

- · The words "Hazardous Waste".
- The full chemical name: "SA-152 Waste". Do not use abbreviations.[1]
- A complete list of all chemical contents by percentage.
- The date waste accumulation began (the "fill date").[1]
- The associated hazards (e.g., Flammable, Corrosive, Toxic).

### **Step 3: Accumulate Waste Safely**





Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[4]

- Keep waste containers closed at all times except when adding waste.[1]
- Do not accumulate more than 10 gallons of hazardous waste in your lab at any one time.[1]
- Segregate incompatible waste streams to prevent dangerous reactions.[1]

#### **Step 4: Request a Waste Pickup**

Once a container is full or has been in the SAA for an extended period (e.g., 6-12 months), request a pickup from your institution's Environmental Health & Safety (EHS) department.[3][4] Do not move the waste from the laboratory yourself.

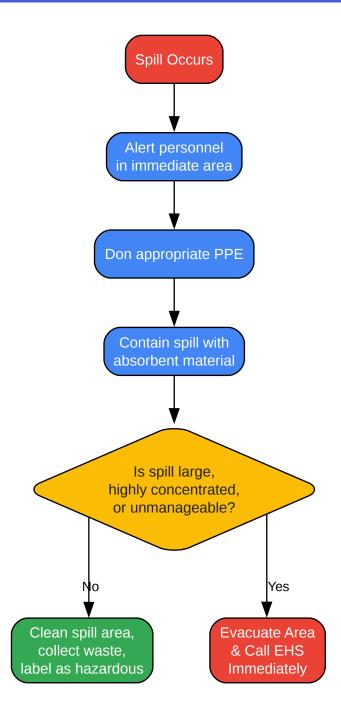
### **Spill and Emergency Procedures**

In the event of a spill or accidental release, immediate and correct action is critical.

#### **Spill Response Workflow**

Follow this workflow for any spill involving SA-152.





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SA-152 Spill Response Workflow

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